

# Proper Disposal of KW-5805: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: KW-5805

Cat. No.: B1673877

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Disclaimer: A specific Safety Data Sheet (SDS) for **KW-5805** (CAS No. 113302-01-5) was not located. The following procedures are based on general best practices for the disposal of research-grade organic compounds and should be adapted to comply with all applicable federal, state, and local regulations, as well as your institution's specific hazardous waste management program.

**KW-5805**, an anti-ulcer agent with the chemical formula  $C_{19}H_{28}Cl_3N_3O$ , requires careful handling and disposal due to its potential biological activity and uncharacterized hazards.<sup>[1]</sup> Adherence to proper disposal protocols is essential for laboratory safety and environmental protection.

## Immediate Safety and Handling

Before beginning any disposal process, it is critical to handle **KW-5805** in a controlled environment, such as a chemical fume hood, to minimize exposure.<sup>[2][3]</sup> Appropriate Personal Protective Equipment (PPE) must be worn at all times.

Table 1: Personal Protective Equipment (PPE) and Safety Measures

Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use.
Eye Protection	Safety goggles	Wear chemical splash goggles to protect from splashes.[2]
Skin and Body	Lab coat	A fully buttoned lab coat should be worn to protect skin and clothing.[2]
Respiratory	Respirator	Use a NIOSH-approved respirator if handling outside of a fume hood or if dust is generated.
Engineering Controls	Fume Hood	All handling of KW-5805 waste should be conducted in a properly functioning chemical fume hood.[2]

## Step-by-Step Disposal Procedure

The primary method for the disposal of **KW-5805** is through a licensed hazardous waste management service. Never dispose of organic compounds down the drain or in regular trash.  
[2][3][4]

### Step 1: Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and ensure compliant disposal.[5][6]

- **Designated Waste Containers:** Use separate, clearly labeled containers for different types of **KW-5805** waste (e.g., solid, liquid, sharps).[6] Containers must be in good condition, compatible with the chemical, and have a secure, leak-proof lid.[5][7][8]

- Solid Waste: Collect unused **KW-5805** powder, contaminated weighing papers, and contaminated PPE (e.g., gloves, wipes) in a designated container for solid chemical waste. [\[7\]](#)[\[9\]](#)
- Liquid Waste: Solutions containing **KW-5805** should be collected in a container for organic liquid waste. Do not mix with aqueous or other incompatible waste streams.[\[4\]](#)
- Sharps Waste: Needles, syringes, or pipette tips contaminated with **KW-5805** must be placed in a designated, puncture-resistant sharps container.[\[7\]](#)

### Step 2: Labeling and Storage

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**KW-5805**," and any known hazard classifications.[\[7\]](#)[\[8\]](#)
- Secure Storage: Store sealed hazardous waste containers in a designated and secure satellite accumulation area.[\[6\]](#) This area should be away from general lab traffic and incompatible materials.[\[5\]](#) Secondary containment, such as a tray or tub, is recommended to contain potential leaks.[\[6\]](#)[\[7\]](#) Keep containers closed except when adding waste.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

### Step 3: Arranging for Disposal

- Contact EHS: Once a waste container is full or has been accumulating for the maximum time allowed by your institution (e.g., 90 or 150 days), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[7\]](#)[\[10\]](#)

## Experimental Protocol: Decontamination of Glassware

This protocol outlines the procedure for decontaminating glassware that has come into contact with **KW-5805**.

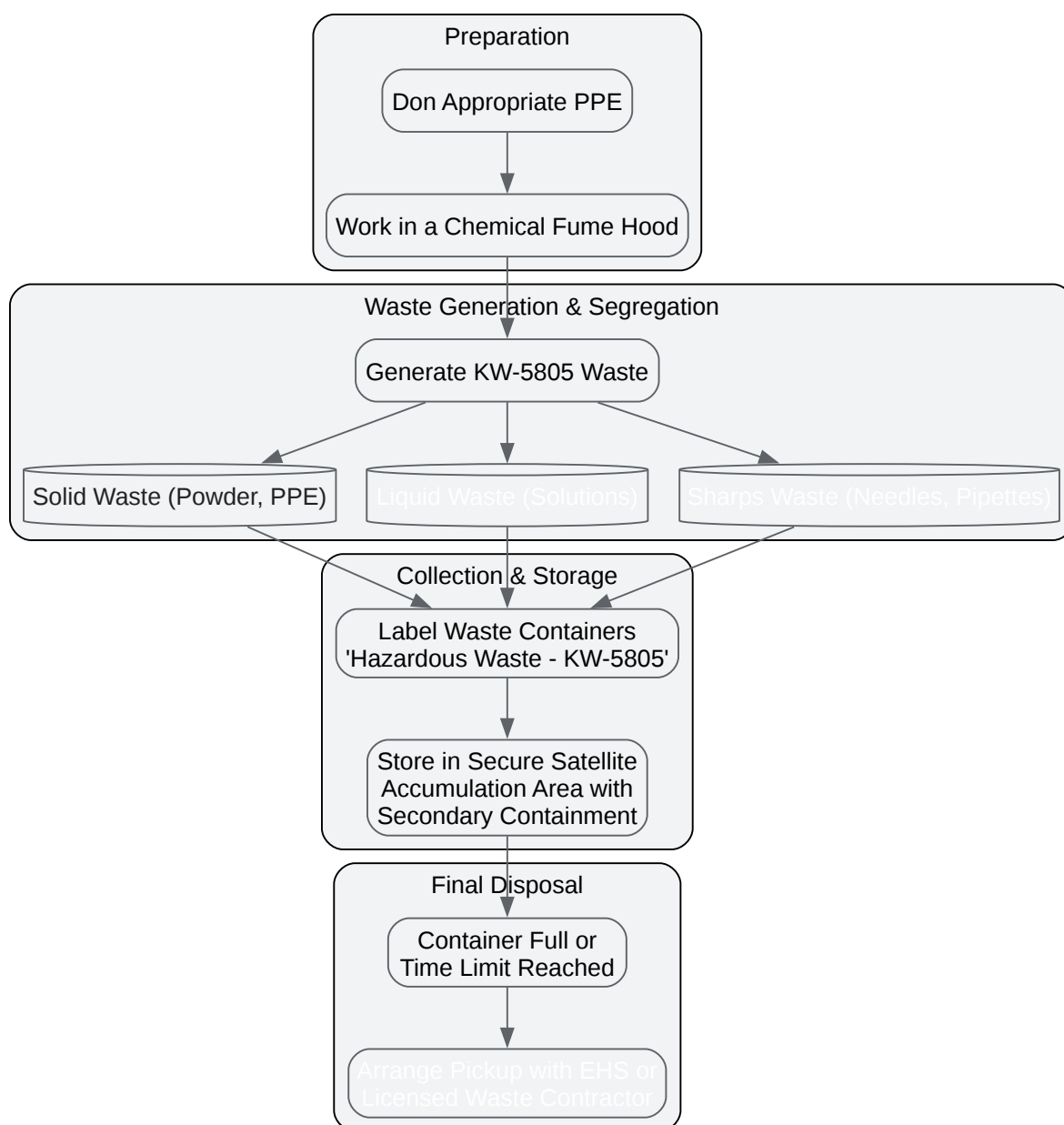
- Initial Rinse: In a chemical fume hood, rinse the glassware with a small amount of a suitable organic solvent (e.g., ethanol or acetone) that can dissolve **KW-5805**.

- **Collect Rinsate:** The solvent rinse must be collected as hazardous liquid waste in the appropriate labeled container.<sup>[8]</sup>
- **Triple Rinse:** After the initial solvent rinse, triple-rinse the glassware with water.<sup>[8]</sup> This rinsate can typically be disposed of down the drain, but confirm with your institution's policies.
- **Final Wash:** Wash the glassware with laboratory detergent and water, followed by a final rinse with deionized water.
- **Drying:** Allow the glassware to air dry or place it in a drying oven.

Table 2: Waste Container and Storage Guidelines

Waste Type	Container Type	Storage Location	Key Guidelines
Solid Waste	Lined, puncture-resistant container with a lid	Designated Satellite Accumulation Area	Segregate from liquid waste. Keep container closed. <sup>[6][7][8]</sup>
Liquid Waste	Leak-proof, compatible plastic or glass bottle with a screw cap	Designated Satellite Accumulation Area within secondary containment	Segregate from aqueous solutions and incompatible chemicals. <sup>[5][6][7]</sup>
Sharps Waste	Puncture-resistant sharps container	Designated Satellite Accumulation Area	Do not overfill. Keep container closed. <sup>[7]</sup>

## Disposal Workflow Diagram



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